

# Technical Support Center: Optimizing Codlemone Efficacy in High-Density Codling Moth Populations

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## Compound of Interest

Compound Name: Codlemone

Cat. No.: B1669284

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the efficacy of **Codlemone** for managing high-density codling moth (*Cydia pomonella*) populations. This resource offers troubleshooting advice, frequently asked questions, detailed experimental protocols, and quantitative data to support your research and development efforts.

## Frequently Asked Questions (FAQs)

Q1: What is **Codlemone** and how does it work?

**Codlemone**, the primary component of the codling moth sex pheromone, is (E,E)-8,10-dodecadien-1-ol. It functions through a mechanism called mating disruption.<sup>[1]</sup> By permeating the atmosphere with synthetic **Codlemone**, the ability of male moths to locate females for mating is significantly impaired. This leads to a reduction in successful mating events and subsequently, a decrease in the pest population over time.

Q2: Why is the efficacy of **Codlemone** reduced in high-density codling moth populations?

In high-density populations, the probability of male moths locating females by chance increases, even in a pheromone-saturated environment. The sheer number of moths can overwhelm the mating disruption effect.<sup>[2]</sup> Additionally, in orchards with a history of high pest

pressure, a larger reservoir of mated females may already be present, contributing to ongoing crop damage.[2]

Q3: What are the key factors influencing the effectiveness of **Codlemone**-based mating disruption?

Several factors can impact the success of a **Codlemone** mating disruption program:

- **Pest Population Density:** Mating disruption is most effective at low to moderate pest population densities.[2]
- **Dispenser Density and Distribution:** A higher density of pheromone release points generally leads to more effective disruption and reduced fruit injury.[3][4]
- **Dispenser Technology and Release Rate:** Different dispenser types have varying release rates and longevity, which can affect season-long efficacy.[5][6]
- **Orchard Characteristics:** Orchard size, tree canopy density, and wind conditions can influence pheromone distribution.
- **Immigration of Mated Females:** Orchards located near untreated areas may experience an influx of already mated females, reducing the overall effectiveness of the program.

Q4: Can **Codlemone** be used in combination with other pest control methods?

Yes, integrating **Codlemone** with other control strategies is often recommended, especially in high-density situations. This approach, known as Integrated Pest Management (IPM), can include:

- **Insecticides:** Targeted insecticide applications can be used to reduce the initial pest population to a level where mating disruption can be more effective.
- **Kairomones:** The addition of pear ester, a kairomone that attracts both male and female codling moths, can enhance monitoring and, in some cases, improve control when used with **Codlemone**.[7]

- Attract-and-Kill Strategies: These formulations combine **Codlemone** with a contact insecticide, luring male moths to a lethal source.[8]

Q5: Are there concerns about codling moth resistance to **Codlemone**?

While resistance to **Codlemone** in the form of behavioral changes has been a topic of research, the primary concern for resistance is often related to the insecticides used in conjunction with mating disruption. However, monitoring for any changes in moth behavior and response to **Codlemone** is a crucial aspect of a long-term management strategy.

## Troubleshooting Guide

Problem: High levels of fruit damage despite using **Codlemone** dispensers.

Potential Cause	Troubleshooting Steps
High Initial Population Density	1. Assess Population: Use high-load pheromone traps with a pear ester kairomone to accurately monitor both male and female populations. 2. Initial Knockdown: Apply a targeted insecticide treatment at the beginning of the season to lower the pest pressure before deploying Codlemone dispensers.
Insufficient Dispenser Density	1. Increase Dispenser Rate: Research has shown that higher densities of pheromone sources provide superior disruption. <sup>[4]</sup> Consider increasing the number of dispensers per hectare, especially around orchard borders. 2. Uniform Distribution: Ensure dispensers are placed evenly throughout the orchard, following the manufacturer's recommendations for height and placement within the tree canopy.
Immigration of Mated Females	1. Border Treatments: Create a buffer zone by treating the perimeter of the orchard with a higher density of dispensers or with an attract-and-kill product. 2. Area-Wide Management: Collaborate with neighboring orchards to implement a coordinated mating disruption program to reduce the overall regional pest pressure.
Improper Dispenser Timing or Type	1. Application Timing: Deploy dispensers before the first moth flight of the season. 2. Dispenser Choice: Select a dispenser with a release rate and longevity appropriate for the length of the codling moth flight season in your region. Refer to the data tables below for comparisons of different dispenser types. <sup>[5][6]</sup>

Problem: Low or no male moth capture in monitoring traps within the treated area.

Potential Cause	Troubleshooting Steps
"Trap Shutdown" due to Effective Mating Disruption	1. Use High-Load Lures: Standard pheromone lures may not be attractive enough in a pheromone-saturated environment. Use high-load Codlemone lures, often in combination with pear ester, for more accurate monitoring. <sup>[9]</sup> 2. Assess Fruit Damage: Rely on direct fruit inspection to gauge the effectiveness of the program, as trap catch may not be a reliable indicator.
Incorrect Trap Placement	1. Trap Height and Location: Place traps in the upper third of the tree canopy, consistent with codling moth flight behavior.

## Data Presentation

Table 1: Comparison of **Codlemone** Dispenser Release Rates Over Time

Dispenser Brand	Initial Release Rate (μ g/hour )	Release Rate after 14 Days (μ g/hour )	Release Rate after 90 Days (μ g/hour )	Release Rate after 140 Days (μ g/hour )
Isomate-C plus	7.27	-	-	2.51
Isomate-CTT	-	13.89	6.34	7.23
Checkmate	52.22	7.99	-	0.52
Cidetrak	-	3.79	-	0.28

Data adapted from a study conducted in a Utah apple orchard.<sup>[5]</sup>

Table 2: Efficacy of Mating Disruption Formulations in Relation to Codling Moth Population Density

Formulation	Population Density	Efficacy (Fruit Damage Reduction %)
Ecodian CP	Low	81.2%
Ecodian CP	High	62.1%
Isomate CTT	Low	95.8%
Isomate CTT	High	54.2%

Data adapted from field experiments comparing two commercial pheromone preparations.[2]

## Experimental Protocols

### Protocol 1: Field Efficacy Trial for Codlemone Mating Disruption

This protocol outlines a method for evaluating the effectiveness of a **Codlemone** mating disruption program in a high-density population.

#### 1. Experimental Design:

- Select replicated plots of at least 1 hectare each.
- Establish both treated (mating disruption) and untreated control plots.
- To minimize interference, ensure a buffer zone of at least 100 meters between plots.

#### 2. Treatment Application:

- In the treated plots, deploy **Codlemone** dispensers at the desired density (e.g., 500-1000 dispensers/ha) before the anticipated first flight of the codling moth.[2]
- Distribute dispensers uniformly throughout the canopy, typically in the upper third of the trees.

#### 3. Monitoring and Data Collection:

- Deploy high-load **Codlemone** traps combined with a pear ester lure in both treated and control plots to monitor male and female moth populations.
- Inspect a random sample of at least 1,000 fruits per plot at regular intervals and at harvest to assess the percentage of fruit damage.
- Record the number of larvae found in corrugated cardboard bands placed around tree trunks to estimate the overwintering population.[\[2\]](#)

#### 4. Data Analysis:

- Calculate the efficacy of the mating disruption treatment using Abbott's formula: Efficacy (%) =  $[(\% \text{ damage in control} - \% \text{ damage in treated}) / \% \text{ damage in control}] \times 100$ .
- Statistically compare moth trap captures and fruit damage between treated and control plots using appropriate statistical tests (e.g., t-test or ANOVA).

## Protocol 2: Wind Tunnel Bioassay for Male Codling Moth Response to Codlemone

This protocol details a laboratory-based method to evaluate the behavioral response of male codling moths to different **Codlemone** formulations or blends.

#### 1. Insect Rearing:

- Rear codling moth larvae on an artificial diet under controlled conditions (e.g., 23°C, 60% RH, 16:8 L:D photoperiod).[\[10\]](#)
- Separate male pupae to ensure a supply of virgin males for the bioassay.

#### 2. Wind Tunnel Setup:

- Use a Plexiglas wind tunnel (e.g., 0.9 x 0.9 x 3 m) with controlled airflow (e.g., 0.3 m/s), temperature (e.g., 20-26°C), and light intensity.[\[10\]](#)[\[11\]](#)

#### 3. Stimulus Preparation and Delivery:

- Load a rubber septum or other dispenser with a precise amount of the **Codlemone** formulation to be tested (e.g., 10 µg).[\[10\]](#)

- Place the dispenser at the upwind end of the wind tunnel.

#### 4. Bioassay Procedure:

- Introduce individual 2-3 day old virgin male moths into the downwind end of the tunnel.[\[11\]](#)
- Observe and record the following behaviors for a set period (e.g., 3 minutes): wing fanning, taking flight, upwind flight, and contact with the pheromone source.[\[10\]](#)
- Test a sufficient number of males for each treatment (e.g., 15-20) and a control (solvent only).[\[11\]](#)

#### 5. Data Analysis:

- Analyze the percentage of males exhibiting each behavior for the different treatments using statistical tests such as chi-square or logistic regression.

## Protocol 3: Electroantennography (EAG) for Assessing Antennal Response to Codlemone

EAG is an electrophysiological technique to measure the response of a moth's antenna to volatile compounds.

#### 1. Insect and Antenna Preparation:

- Immobilize a male codling moth.
- Carefully excise one antenna at its base under a dissection microscope.
- Mount the antenna between two electrodes using a conductive gel. The base of the antenna is connected to the reference electrode, and the tip to the recording electrode.

#### 2. Stimulus Preparation and Delivery:

- Prepare serial dilutions of **Codlemone** in a solvent like hexane (e.g., 0.01 to 100 µg/µL).



- Apply a standard volume (e.g., 10  $\mu$ L) of each dilution onto a filter paper strip and insert it into a Pasteur pipette.
- Deliver a puff of air through the pipette to direct the odorant over the antenna.

### 3. Data Recording and Analysis:

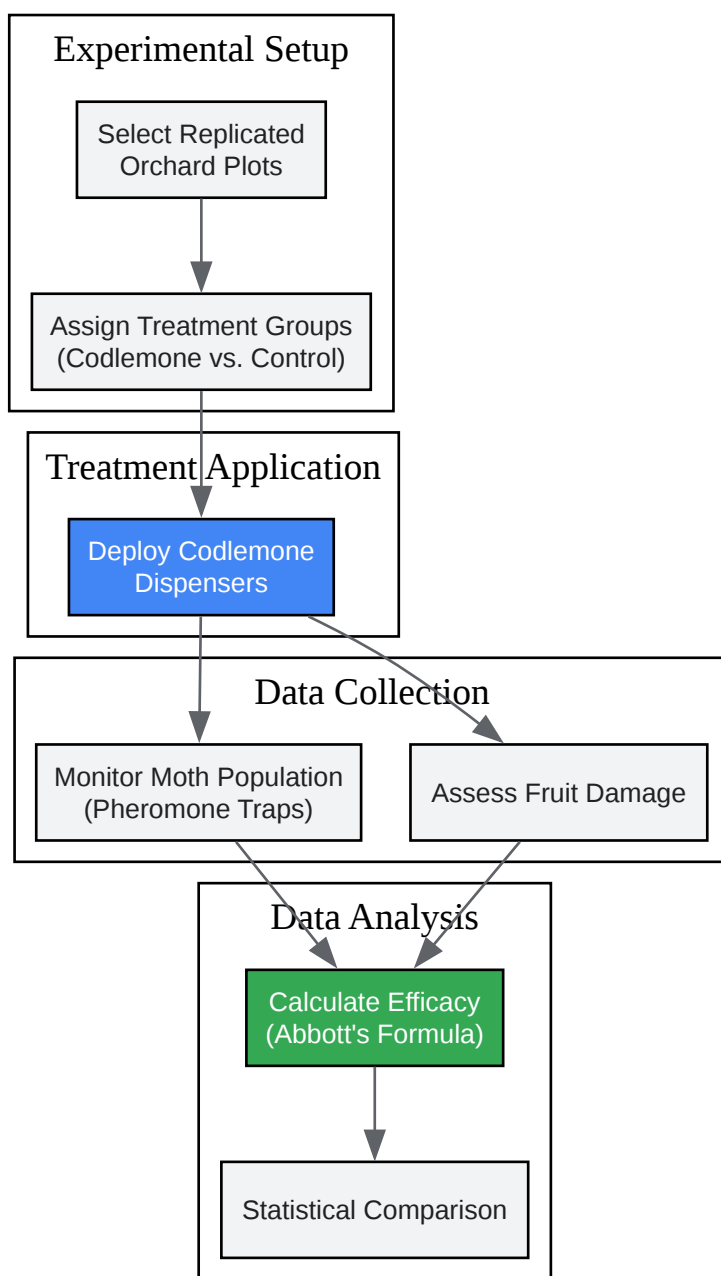
- Record the electrical potential (in millivolts) generated by the antenna in response to each stimulus using an EAG system.
- Measure the amplitude of the negative voltage deflection for each response.
- Generate a dose-response curve by plotting the EAG response against the logarithm of the **Codlemone** concentration.

## Mandatory Visualizations



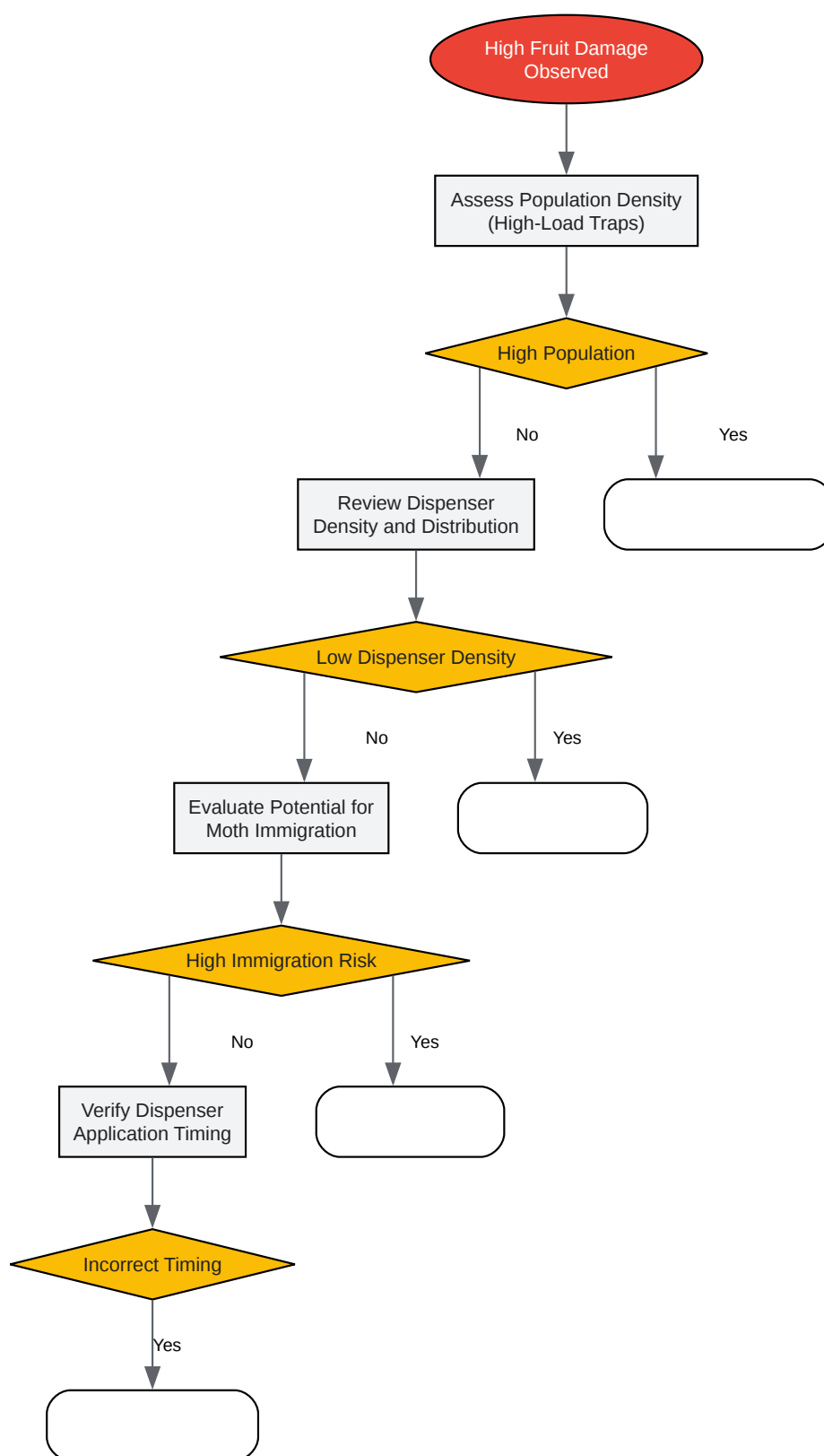
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Caption: Simplified signaling pathway of **Codlemone** perception in male codling moths.



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Caption: Workflow for a field trial evaluating **Codlemone** efficacy.



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Caption: Logical troubleshooting flow for poor **Codlemone** efficacy.

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